

Safe handling and storage procedures for N-Methylcyclohexylamine

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Compound of Interest

Compound Name: **N-Methylcyclohexylamine**

Cat. No.: **B046574**

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Technical Support Center: N-Methylcyclohexylamine

This guide provides essential safety information, handling procedures, and storage requirements for **N-Methylcyclohexylamine**, tailored for research and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Methylcyclohexylamine**?

A1: **N-Methylcyclohexylamine** is a flammable liquid and vapor that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is harmful if swallowed or in contact with the skin.[\[1\]](#)[\[2\]](#)[\[3\]](#) Inhalation may cause respiratory tract irritation, and vapors can lead to dizziness or suffocation.[\[4\]](#)[\[5\]](#) It is also corrosive to metals.[\[1\]](#)[\[2\]](#)

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **N-Methylcyclohexylamine**, it is crucial to use appropriate personal protective equipment to prevent exposure. This includes:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)[\[6\]](#)

- Skin Protection: Chemical-resistant gloves (tested according to EN 374) and protective clothing are necessary to prevent skin contact.[1][4]
- Respiratory Protection: If ventilation is inadequate, use a respirator that complies with OSHA regulations (29 CFR 1910.134) or European Standard EN 149.[1][4]

Q3: What are the proper first-aid measures in case of exposure?

A3: Immediate action is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes, holding the eyelids open. Seek immediate medical attention.[4]
- Skin Contact: Remove all contaminated clothing and shoes immediately.[6] Flush the skin with plenty of soap and water for at least 15 minutes.[4][7] Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6]

Q4: How should I handle a spill of **N-Methylcyclohexylamine**?

A4: In the event of a spill, follow these procedures:

- Evacuate personnel from the area and ensure adequate ventilation.[6]
- Remove all sources of ignition, such as sparks or open flames.[1][4]
- Wear appropriate PPE, including respiratory protection.[6]
- Contain the spill using an inert absorbent material like vermiculite, sand, or earth.[4]
- Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[2][4]

- Clean the spill area thoroughly.

Q5: What are the correct storage procedures for **N-Methylcyclohexylamine?**

A5: Proper storage is essential for safety and to maintain the chemical's stability.

- Store in a cool, dry, and well-ventilated area.[4][8]
- Keep containers tightly closed when not in use.[1][4]
- Store away from heat, sparks, open flames, and other sources of ignition.[1][4]
- The storage area should be designated as a flammables and corrosives area.[4]
- Protect from direct sunlight.[1]
- It is recommended to store the material under a nitrogen atmosphere.[9]

Q6: What substances are incompatible with **N-Methylcyclohexylamine?**

A6: Avoid contact with the following substances to prevent hazardous reactions:

- Strong oxidizing agents[7][10]
- Acids[10]
- Acid anhydrides[10]
- Acid chlorides[10]
- Isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, and acid halides. [2][5]
- Contact with strong reducing agents, such as hydrides, may generate flammable hydrogen gas.[2][5]

Data Presentation

Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[3][7]
Boiling Point	150-160 °C[7]
Density	0.868 g/mL at 25 °C[6]
Vapor Pressure	5 hPa at 20 °C[6]
Water Solubility	54 g/L at 20 °C[6]

Flammability and Exposure Data

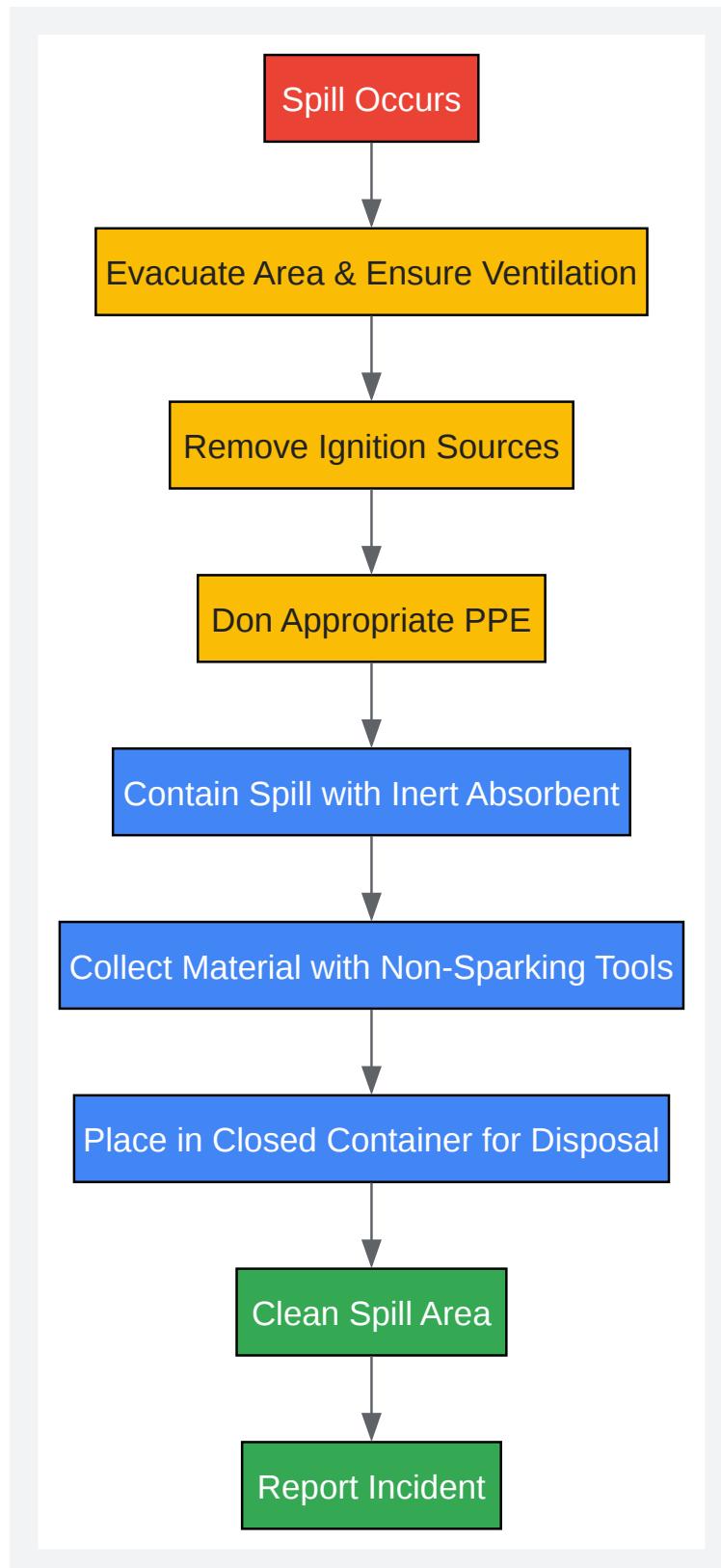
Parameter	Value
Flash Point	Flammable liquid and vapor[1][2]
Explosion Limits	Vapors may form explosive mixtures with air[1][5]

Experimental Protocols

General Handling Protocol

- Before use, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, preferably in a chemical fume hood.[1][4]
- Ground and bond containers when transferring material to prevent static discharge.[4]
- Use non-sparking tools and explosion-proof equipment.[1][4]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the work area.[1][11]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[1][4]

Mandatory Visualization



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Caption: Workflow for handling a chemical spill of **N-Methylcyclohexylamine**.

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